

Essential Safety and Logistics for Handling (1-Methylhexyl)ammonium Sulphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Methylhexyl)ammonium
sulphate

Cat. No.: B12349367

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **(1-Methylhexyl)ammonium sulphate**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the known properties of similar long-chain alkyl ammonium compounds and general principles of laboratory safety.

Operational Plan: Safe Handling Procedures

Due to its surfactant properties and potential for biological activity, **(1-Methylhexyl)ammonium sulphate** should be handled with care to prevent skin and eye contact, inhalation, and ingestion. The long alkyl chain may enhance its ability to disrupt cellular membranes[1].

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder to minimize dust inhalation.
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashes, such as when handling larger quantities or preparing solutions.
- **Skin Protection:**
 - Wear a lab coat or chemical-resistant apron.
 - Use nitrile or neoprene gloves. Due to the surfactant nature of the compound, prolonged or repeated contact should be avoided. Change gloves immediately if they become contaminated.
- **Respiratory Protection:**
 - For handling small quantities of the solid in a well-ventilated area or fume hood, respiratory protection may not be required.
 - If significant dust is generated or work is performed outside a fume hood, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

3. Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where chemicals are handled.
- Contaminated clothing should be removed immediately and laundered separately before reuse.

Quantitative Data Summary

While specific quantitative data for **(1-Methylhexyl)ammonium sulphate** is limited, the following table summarizes key information derived from available sources and related compounds.

Property	Value/Information
Chemical Formula	C ₇ H ₁₉ NO ₄ S
CAS Number	3595-14-0
Molecular Weight	213.29 g/mol
Decomposition	Decomposes upon heating above 250 °C, potentially releasing ammonia and other byproducts[1].
Chemical Reactions	Can undergo neutralization reactions with strong bases to release ammonia. May form complexes with metal ions[1].
Known Hazards	As a long-chain alkyl ammonium compound, it may cause skin and eye irritation. Some quaternary ammonium compounds are linked to developmental and reproductive toxicity[2].

Disposal Plan

All waste containing **(1-Methylhexyl)ammonium sulphate** must be handled as hazardous chemical waste.

1. Waste Collection:

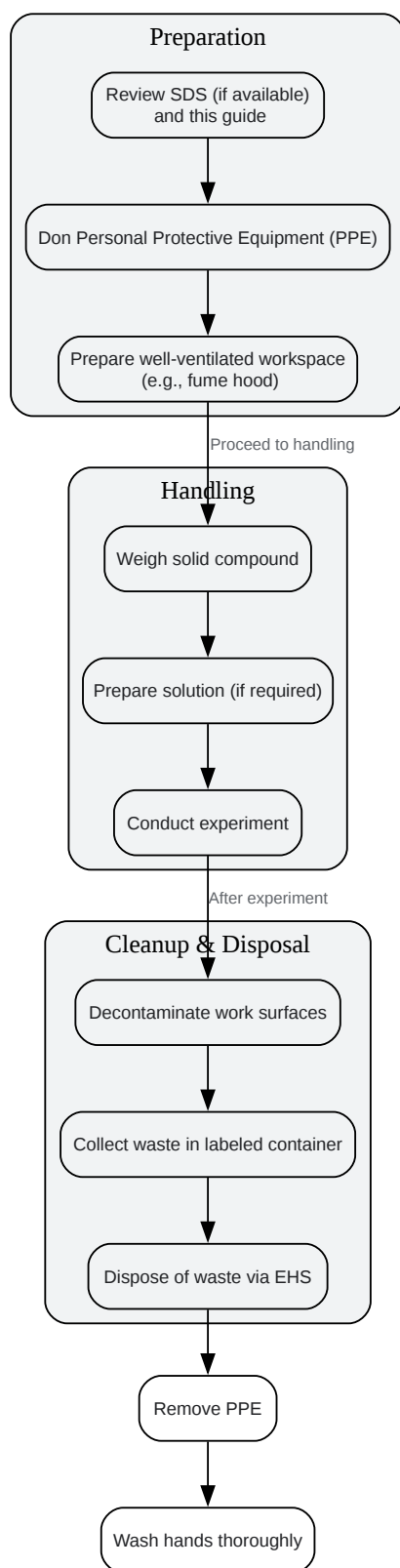
- Collect all solid and liquid waste containing this compound in clearly labeled, sealed, and appropriate hazardous waste containers.
- Do not mix with incompatible waste streams.

2. Disposal Method:

- Dispose of the chemical waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Experimental Workflow

The following diagram outlines the standard workflow for handling **(1-Methylhexyl)ammonium sulphate** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **(1-Methylhexyl)ammonium sulphate**.

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References

- 1. Buy (1-Methylhexyl)ammonium sulphate | 3595-14-0 [smolecule.com]
- 2. madesafe.org [madesafe.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com